

Compound of Interest

Compound Name: Bis(2-ethylhexyl) carbonate

Cat. No.: B080215

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **Bis(2-ethylhexyl) carbonate** (CAS No. 14858-73-2). Due to the limits of analytical techniques.

Chemical Structure and Properties

Bis(2-ethylhexyl) carbonate is an organic compound with the molecular formula $C_{17}H_{34}O_3$ and a molecular weight of 286.45 g/mol. [\[1\]](#) It is a colorless liquid.

```
graph Chemical_Structure {
    layout=neato;
    node [shape=plaintext, fontname="Arial", fontsize=12];
    edge [fontname="Arial", fontsize=10];

    // Atom nodes
    C1 [label="C", pos="0,0!"];
    O1 [label="O", pos="-0.7,-0.7!"];
    O2 [label="O", pos="0.7,-0.7!"];
    O3 [label="O", pos="0,-1.4!"];
    C2 [label="CH2", pos="-1.4,-1.4!"];
    C3 [label="CH", pos="-2.1,-0.7!"];
    C4 [label="CH2", pos="-2.8,-1.4!"];
    C5 [label="CH3", pos="-3.5,-0.7!"];
    C6 [label="CH2", pos="-2.8,0!"];
    C7 [label="CH2", pos="-3.5,0.7!"];
    C8 [label="CH2", pos="-4.2,0!"];
    C9 [label="CH3", pos="-4.9,0.7!"];

    C10 [label="CH2", pos="1.4,-1.4!"];
    C11 [label="CH", pos="2.1,-0.7!"];
    C12 [label="CH2", pos="2.8,-1.4!"];
    C13 [label="CH3", pos="3.5,-0.7!"];
    C14 [label="CH2", pos="2.8,0!"];
    C15 [label="CH2", pos="3.5,0.7!"];
    C16 [label="CH2", pos="4.2,0!"];
    C17 [label="CH3", pos="4.9,0.7!"];
```

```
// Edges
C1 -- O1;
C1 -- O2;
C1 -- O3 [style=dashed]; // Double bond
O1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C3 -- C6;
C6 -- C7;
C7 -- C8;
C8 -- C9;
```

```
O2 -- C10;
C10 -- C11;
C11 -- C12;
C12 -- C13;
C11 -- C14;
C14 -- C15;
C15 -- C16;
C16 -- C17;
```

```
}
```

Caption: General workflow for NMR spectroscopy.

Infrared (IR) Spectroscopy

A beam of infrared light is passed through the sample. Different functional groups within the molecule absorb



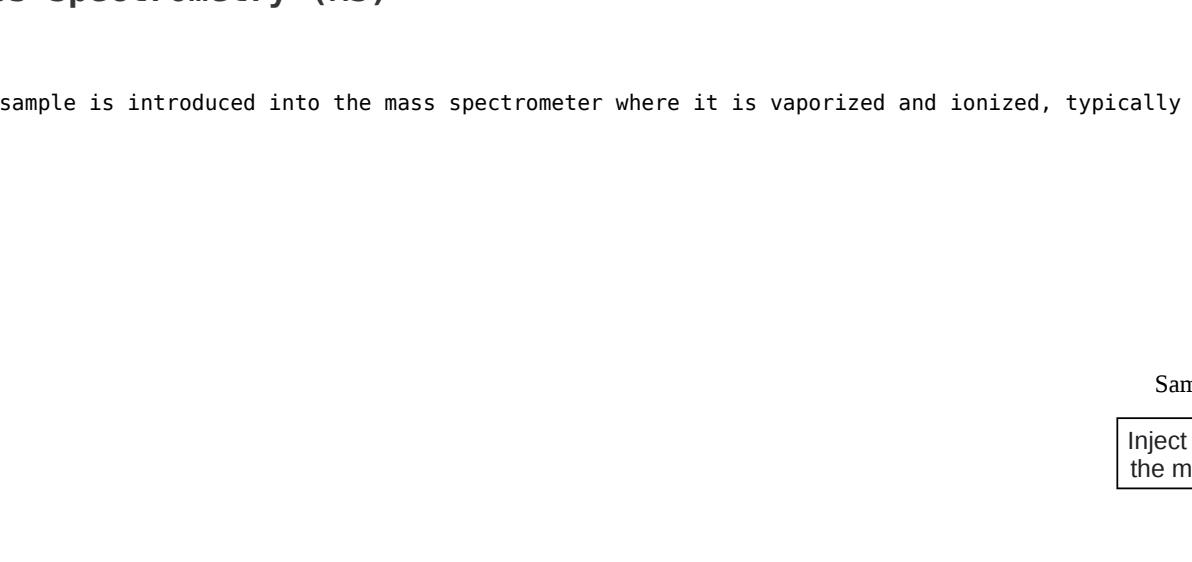
Sample Preparation

Place a drop of sample on an ATR crystal between two reflectors

Caption: General workflow for FT-IR spectroscopy.

Mass Spectrometry (MS)

The sample is introduced into the mass spectrometer where it is vaporized and ionized, typically by bombardment with an electron beam.



Sample Introduction

Inject liquid sample into the mass spectrometer

Caption: General workflow for Mass Spectrometry.

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References

- 1. Carbonic acid, bis(2-ethylhexyl) ester [webbook.nist.gov]
- 2. echemi.com [echemi.com]
- To cite this document: BenchChem. [Spectroscopic Analysis of Bis(2-ethylhexyl) carbonate: A Technical Guide]. BenchChem, [2025]. [Online PDF].

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